

An In-depth Technical Guide to Direct Red 89: A Disazo Anionic Dye

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Red 89

Cat. No.: B1173418

[Get Quote](#)

Introduction

Direct Red 89, also known by its Colour Index name C.I. Direct Red 89, is a synthetic anionic dye belonging to the disazo chemical class.^{[1][2]} Characterized by the presence of two azo groups (-N=N-) in its molecular structure, this dye is primarily utilized in the textile industry for dyeing cellulosic fibers such as cotton and viscose, as well as for paper coloring.^{[1][2]} Its popularity in these applications stems from its water solubility, bright yellowish-red hue, and the ability to be applied directly to substrates without the need for a mordant.^[2] This guide provides a comprehensive overview of the synthesis, properties, applications, and relevant experimental methodologies associated with Direct Red 89.

Physicochemical and Identification Properties

Direct Red 89 is an orange-brown or red powder that is soluble in water.^{[1][2]} The solution appears purple in concentrated sulfuric acid, turning to a red precipitate upon dilution.^[1] The dye's color is sensitive to pH, and it can form complexes with metal ions, leading to color changes; for instance, its color darkens in the presence of iron ions.^{[1][2]}

Property	Value	Reference
C.I. Name	Direct Red 89	[1]
CAS Number	12217-67-3	[1][2]
Chemical Class	Disazo	[1][2]
Molecular Formula	C ₄₄ H ₃₂ N ₁₀ Na ₄ O ₁₆ S ₄	[1]
Molecular Weight	1177.0 g/mol	[1][2]
Appearance	Orange-brown / Red powder	[1][2]
Solubility	Soluble in water	[1][2]
Hue	Yellowish-Red	[2]

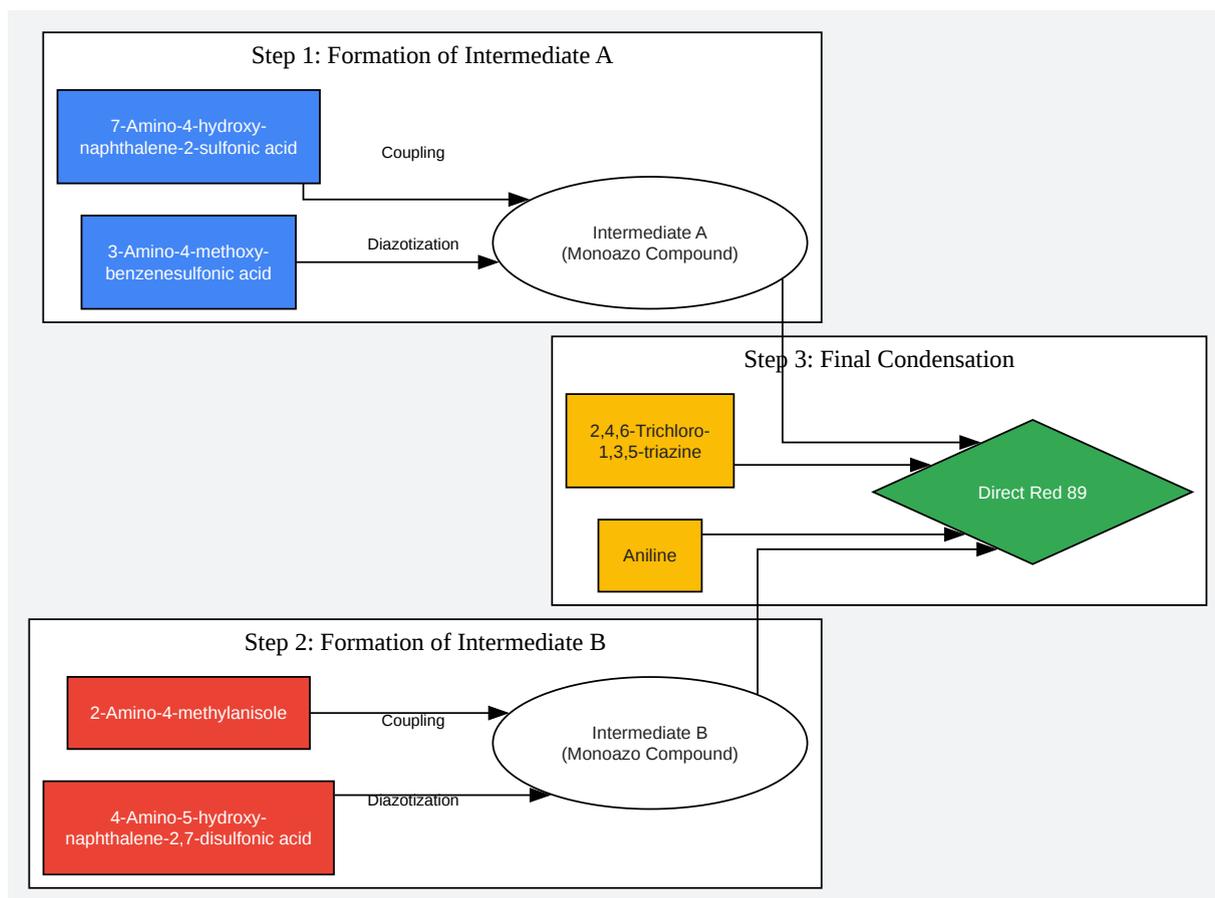
Synthesis of Direct Red 89

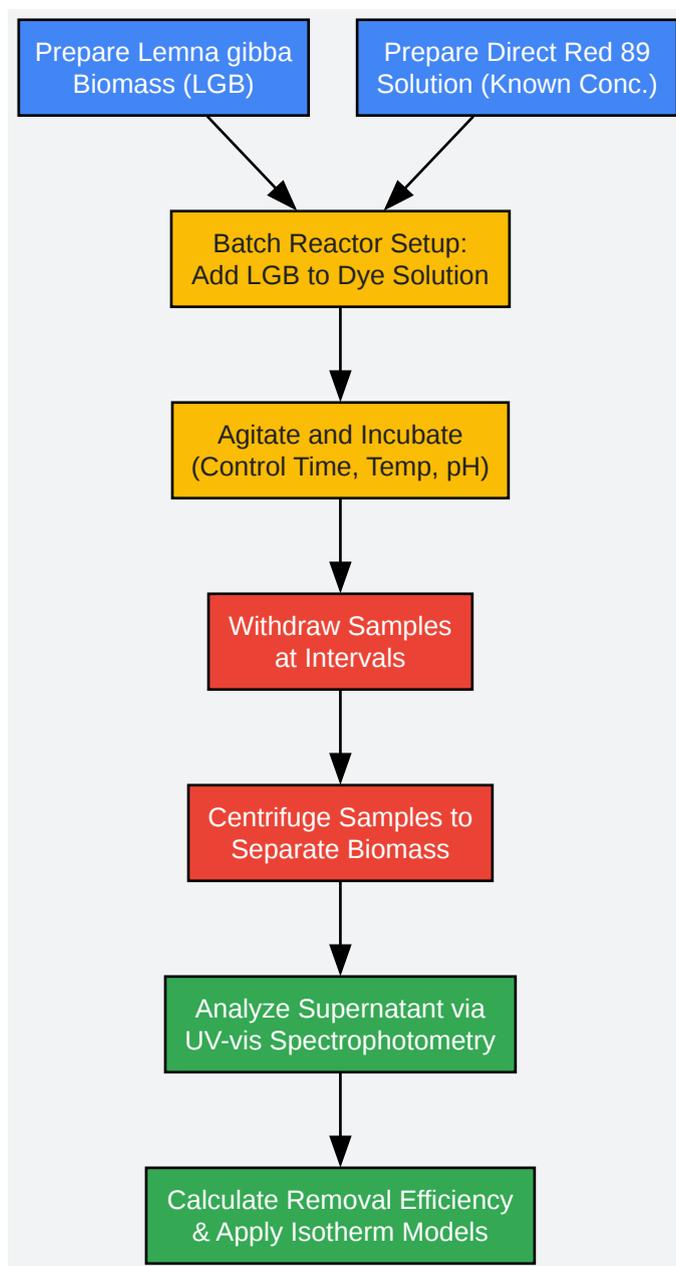
The manufacturing of Direct Red 89 is a multi-step process that involves sequential diazotization and azo coupling reactions, followed by a condensation step. The synthesis pathway is outlined below.[1]

Synthesis Protocol

- Formation of Monoazo Intermediate A: 3-Amino-4-methoxybenzenesulfonic acid undergoes diazotization. The resulting diazonium salt is then coupled with 7-Amino-4-hydroxynaphthalene-2-sulfonic acid to produce the first monoazo intermediate compound (A).[1]
- Formation of Monoazo Intermediate B: In a separate reaction sequence, 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid is diazotized. This diazonium salt is subsequently coupled with 2-Amino-4-methylanisole to yield the second monoazo intermediate compound (B).[1]
- Final Condensation: The two monoazo intermediates, A and B, are condensed with aniline and 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride) to form the final Direct Red 89 molecule. [1]

Visualization of Synthesis Pathway





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Direct Red 89 Dyes | CAS 12217-67-3 Manufacturers in Mumbai, India [colorantsgroup.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Direct Red 89: A Disazo Anionic Dye]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173418#direct-red-89-as-a-disazo-anionic-dye]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com